

basic chemical and physical properties of 1,2-Dioctanoyl-sn-glycerol

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Compound of Interest

Compound Name: **1,2-Dioctanoyl-sn-glycerol**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental chemical and physical properties of **1,2-Dioctanoyl-sn-glycerol** (DOG), a pivotal tool in cell signaling research.

Core Chemical and Physical Properties

1,2-Dioctanoyl-sn-glycerol is a synthetic, cell-permeable analog of the endogenous second messenger diacylglycerol (DAG).^{[1][2]} Its structure consists of a glycerol backbone esterified with two octanoic acid (caprylic acid) chains at the sn-1 and sn-2 positions.^[3] This structure renders it hydrophobic, allowing for its integration into cellular membranes.^[3]

Table 1: Summary of Chemical and Physical Properties of **1,2-Dioctanoyl-sn-glycerol**

Property	Value	Source(s)
IUPAC Name	[(2S)-3-hydroxy-2-octanoyloxypropyl] octanoate	[3][4]
Synonyms	1,2-bis(O-octanoyl)-sn-glycerol, DiC8, DOG, sn-1,2-Dioctanoylglycerol	[3][5][6]
CAS Number	60514-48-9	[3][5][7]
Molecular Formula	C ₁₉ H ₃₆ O ₅	[3][5][7]
Molecular Weight	344.49 g/mol	[5][6]
Appearance	Clear colorless oil or solid	[4][8]
Melting Point	Not consistently reported, solid at -20°C storage	[8][9]
Boiling Point	429.1 ± 12.0 °C (Predicted)	[8]
Solubility	Soluble in DMSO (>7 mg/ml), Ethanol (>30 mg/ml), DMF (>20 mg/ml), Acetonitrile (100 mg/ml), and PBS pH 7.2 (>250 µg/ml)	[6][7]
Storage Temperature	-20°C	[6][8][9]

Role in Cellular Signaling: Activation of Protein Kinase C (PKC)

1,2-Dioctanoyl-sn-glycerol is a well-established cell-permeable activator of Protein Kinase C (PKC).^{[5][6]} It mimics the action of endogenous DAG, a crucial second messenger in numerous signal transduction pathways.^{[6][10]} The primary mechanism of action involves the direct binding of DOG to the C1 domain of conventional and novel PKC isoforms, leading to their activation.^{[6][11]} This activation initiates a cascade of downstream phosphorylation events that regulate a multitude of cellular processes, including cell proliferation, differentiation, and apoptosis.^[6]

The activation of PKC by diacylglycerols like **1,2-Dioctanoyl-sn-glycerol** is a critical step in cellular signaling. The following diagram illustrates the canonical pathway.



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Canonical Protein Kinase C (PKC) activation pathway.

Experimental Protocols

The following protocols are generalized methodologies for the use of **1,2-Dioctanoyl-sn-glycerol** in cell culture experiments. Researchers should optimize concentrations and incubation times for their specific cell type and experimental design.

3.1. Preparation of Stock Solution

A stock solution of **1,2-Dioctanoyl-sn-glycerol** is typically prepared in an organic solvent.

- Materials:
 - **1,2-Dioctanoyl-sn-glycerol**
 - Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol
- Procedure:
 - Allow the vial of **1,2-Dioctanoyl-sn-glycerol** to reach room temperature.

- Prepare a stock solution of 10-100 mg/mL by dissolving the appropriate amount in anhydrous DMSO or ethanol.[6][7]
- Vortex thoroughly to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes to minimize freeze-thaw cycles and store at -20°C.[6]

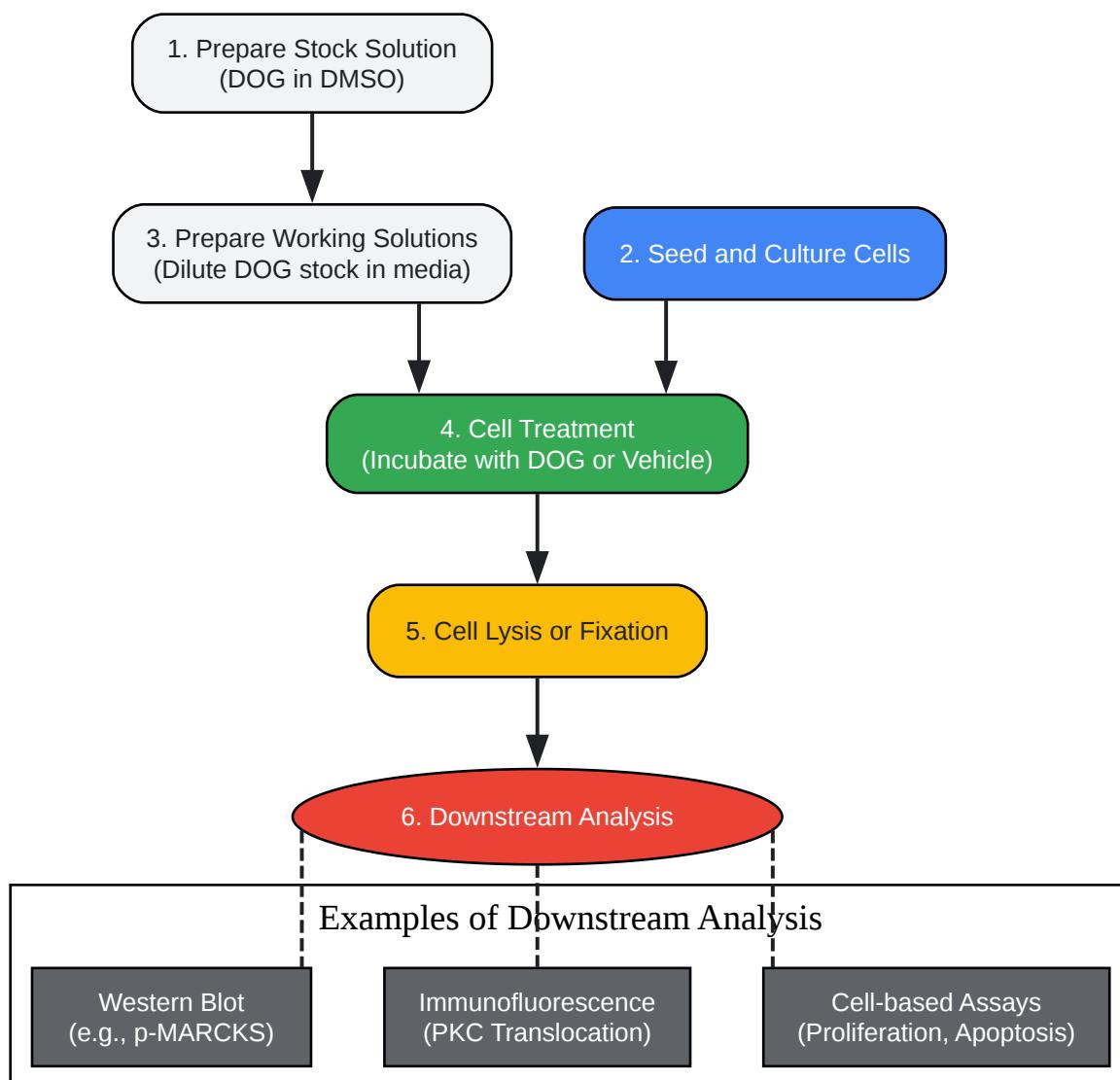
3.2. General Protocol for Cell Treatment

This protocol outlines a general workflow for treating cultured cells with **1,2-Dioctanoyl-sn-glycerol** to activate PKC.

- Materials:
 - Prepared **1,2-Dioctanoyl-sn-glycerol** stock solution
 - Cultured cells of interest
 - Appropriate cell culture medium
 - Phosphate-Buffered Saline (PBS)
- Procedure:
 - Seed cells in the appropriate culture vessels and allow them to reach the desired confluence.
 - On the day of the experiment, thaw an aliquot of the **1,2-Dioctanoyl-sn-glycerol** stock solution.
 - Prepare the final working concentrations by diluting the stock solution directly into pre-warmed cell culture medium. Mix immediately and thoroughly.
 - Prepare a vehicle control by adding the same volume of the organic solvent (e.g., DMSO) to the medium.
 - Aspirate the old medium from the cells and wash once with sterile PBS.

- Add the medium containing the desired concentrations of **1,2-Dioctanoyl-sn-glycerol** or the vehicle control to the cells.
- Incubate the cells for the desired time period at 37°C in a CO₂ incubator.
- Proceed with downstream analysis (e.g., Western blotting for phosphorylated substrates, immunofluorescence for PKC translocation, or cell-based assays).

The following diagram illustrates a typical experimental workflow for studying the effects of **1,2-Dioctanoyl-sn-glycerol** on cultured cells.



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General experimental workflow for cell-based assays.

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